

An In-depth Technical Guide to Sulfan Blue: Molecular Formula and Weight

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Compound of Interest

Compound Name: Sulfan Blue

Cat. No.: B7791119

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Sulfan Blue, a synthetic triphenylmethane dye, serves a critical role in various biomedical and research applications. This technical guide provides a concise overview of its fundamental chemical properties, specifically its molecular formula and weight, presented for researchers, scientists, and drug development professionals.

Core Chemical Properties

Sulfan Blue, also known by synonyms such as Acid Blue 1 and Patent Blue VF, is distinguished by its specific chemical structure.^{[1][2]} The arrangement of its atoms is precisely defined, leading to the molecular characteristics detailed below.

Property	Value
Molecular Formula	C ₂₇ H ₃₁ N ₂ NaO ₆ S ₂ ^{[1][2][3][4]}
Molecular Weight	566.66 g/mol ^{[1][2][3]}
Alternate Molecular Formula	C ₂₇ H ₃₂ N ₂ NaO ₆ S ₂ ^[3]
Alternate Molecular Weight	567.7 g/mol ^[3]

Note: Minor variations in the molecular formula and weight may be cited in different chemical databases and literature.

The dye's structure, which includes sulfonate functional groups, is fundamental to its chemical behavior and interactions in biological systems.[3] It is these properties that enable its application in medical imaging, particularly for visualizing lymphatic vessels.[3]

Experimental Protocols and Visualizations

The determination of the molecular formula and weight of a compound like **Sulfan Blue** is typically achieved through standard analytical chemistry techniques. These methods include mass spectrometry for determining the mass-to-charge ratio of molecular ions and elemental analysis to ascertain the percentage composition of each element.

Due to the nature of this inquiry, which focuses on intrinsic chemical properties rather than dynamic processes, detailed experimental workflows for its synthesis or application are beyond the current scope. Similarly, signaling pathways or complex logical relationships that would necessitate a Graphviz diagram are not applicable to the description of its molecular formula and weight.

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